

An In-depth Technical Guide to the Physical Properties of C₈H₁₆O₂ Esters

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Methylpentyl acetate

CAS No.: 35897-13-3

Cat. No.: B1364131

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of various esters sharing the molecular formula C₈H₁₆O₂. These compounds, while isomeric, exhibit distinct physical characteristics that are crucial for their application in research and industrial settings, including their use as solvents, flavoring agents, and in the synthesis of more complex molecules. This document summarizes key quantitative data, details relevant experimental protocols for property determination, and visualizes associated workflows.

Introduction to C₈H₁₆O₂ Esters

Esters with the chemical formula C₈H₁₆O₂ are a group of isomers with a molecular weight of approximately 144.21 g/mol ^{[1][2][3][4][5][6][7][8]}. They are generally characterized as colorless liquids, many of which possess distinct fruity odors. This characteristic aroma leads to their widespread use in the flavor and fragrance industries ^{[1][3][4][9][10]}. In scientific and pharmaceutical applications, their properties as moderately volatile, low-toxicity solvents are highly valued ^{[3][4][9][11]}. Understanding the specific physical properties of each isomer, such

as boiling point, melting point, density, and refractive index, is fundamental for their proper selection and use in experimental and developmental work.

Comparative Physical Properties of C₈H₁₆O₂ Isomers

The following table summarizes the key physical properties of several common C₈H₁₆O₂ esters. These values have been compiled from various chemical databases and publications. Note that reported values can vary slightly depending on the experimental conditions (e.g., pressure, temperature) and purity of the sample.

Ester Name	CAS Number	Molar Mass (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/cm ³)	Refractive Index (n _{20/D})
Hexyl Acetate	142-92-7	144.21	168 - 172[3][12][13]	-80 to -80.9[9][14]	0.867 - 0.878 @ 15-25°C[9][12][14]	1.407 - 1.411[3][12]
Butyl Butyrate	109-21-7	144.21[1][4]	164 - 165[4]	-91.5[1][10]	0.869 @ 20-25°C[1][10]	1.400 - 1.406[1][4][10]
Ethyl Caproate	123-66-0	144.21[2][5][6]	166 - 168[2][5][15]	-67[15][16]	0.869 - 0.873 @ 20°C[2][5][16]	1.406 - 1.409[2][15][16]
Propyl Pentanoate	141-06-0	144.21	164 - 168[17]	-70.7 to -71[17]	~0.87 (calculated)	~1.40 (calculated)

Experimental Protocols for Property Determination

Accurate determination of physical properties is essential for compound verification and quality control. Below are detailed methodologies for measuring the key properties listed above.

The Thiele tube method is a convenient micro-method for determining the boiling point of a liquid sample.^[18]

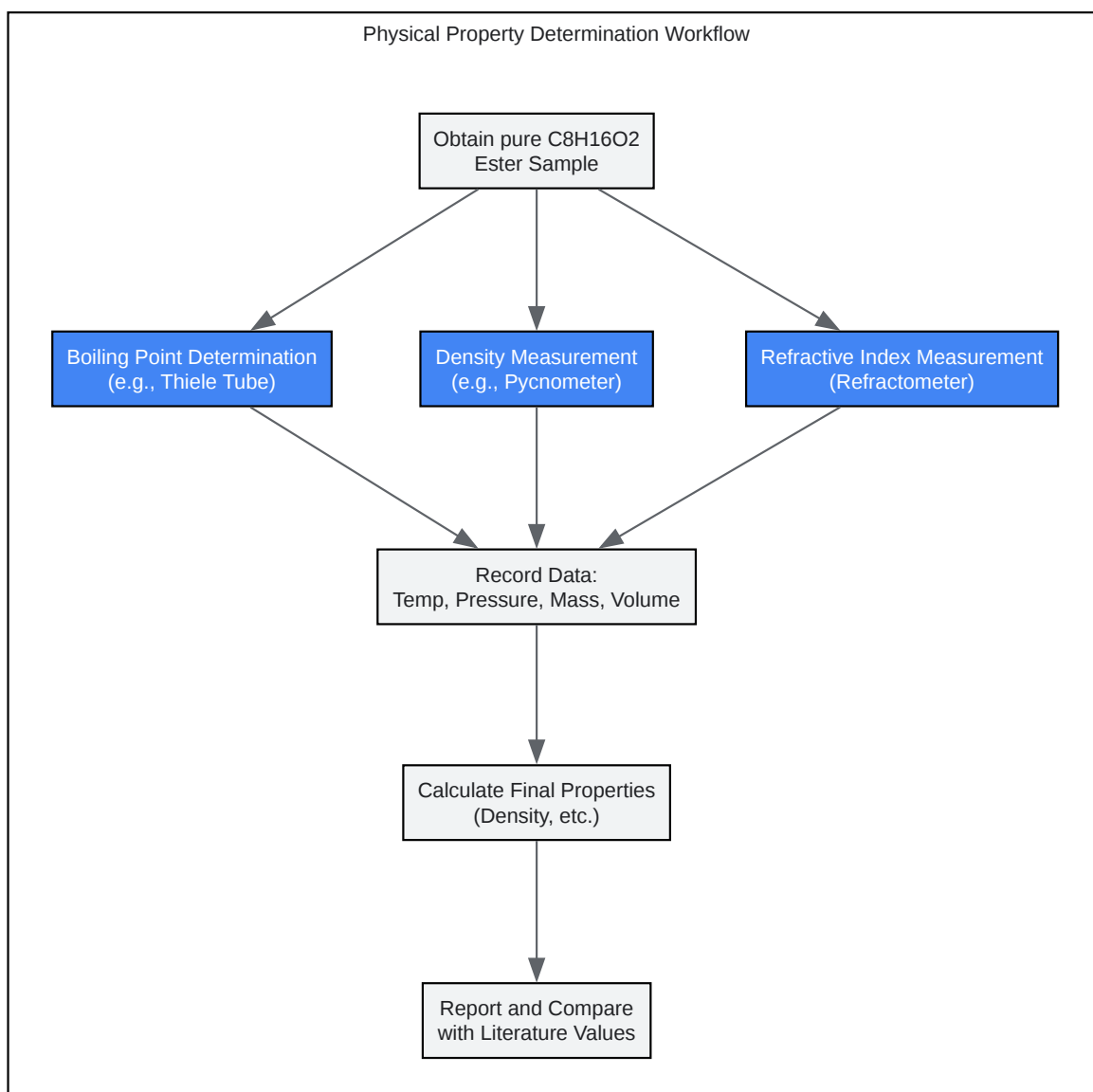
- Apparatus: Thiele tube, mineral oil, thermometer, small test tube (Durham tube), capillary tube (sealed at one end), rubber band.
- Procedure:
 - Fill the Thiele tube with mineral oil to a level just above the top of the side arm.
 - Add 0.5 mL of the $C_8H_{16}O_2$ ester sample into the small test tube.
 - Place the capillary tube into the test tube with the open end submerged in the liquid.^[18]
 - Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
 - Place the assembly into the Thiele tube, immersing the sample and thermometer bulb in the oil.^[18]
 - Gently heat the side arm of the Thiele tube with a microburner. This design promotes convection and ensures uniform heating of the oil bath.
 - As the temperature rises, air trapped in the capillary tube will escape. Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.^[18]
 - Remove the heat source and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the stream of bubbles ceases and the liquid is just drawn back into the capillary tube.^[19] This indicates that the vapor pressure of the sample equals the atmospheric pressure.^[19]
 - Record the temperature. For accuracy, allow the apparatus to cool further, then reheat to obtain a second reading.

This method provides a highly accurate measurement of liquid density.

- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary), analytical balance, C₈H₁₆O₂ ester sample, distilled water, and a constant temperature water bath.
- Procedure:
 - Thoroughly clean and dry the pycnometer and its stopper.
 - Weigh the empty, dry pycnometer on an analytical balance and record its mass (m₁).^[20]
 - Fill the pycnometer with distilled water and insert the stopper, ensuring the capillary is filled and any excess water is wiped from the outside.
 - Place the filled pycnometer in a constant temperature water bath (e.g., 20°C or 25°C) until it reaches thermal equilibrium.
 - Remove the pycnometer, dry the exterior completely, and weigh it. Record this mass (m₂).
 - Empty and dry the pycnometer again.
 - Fill the pycnometer with the C₈H₁₆O₂ ester sample, following the same procedure of inserting the stopper, equilibrating in the water bath, and drying the exterior.
 - Weigh the pycnometer filled with the ester and record the mass (m₃).
 - Calculation:
 - Mass of water = m₂ - m₁
 - Volume of pycnometer (V) = (Mass of water) / (Density of water at the specific temperature)
 - Mass of ester = m₃ - m₁
 - Density of ester (ρ) = (Mass of ester) / V^[20]

Visualization of Key Workflows

The following diagrams, created using the DOT language, illustrate common experimental workflows relevant to the analysis and isolation of C₈H₁₆O₂ esters.



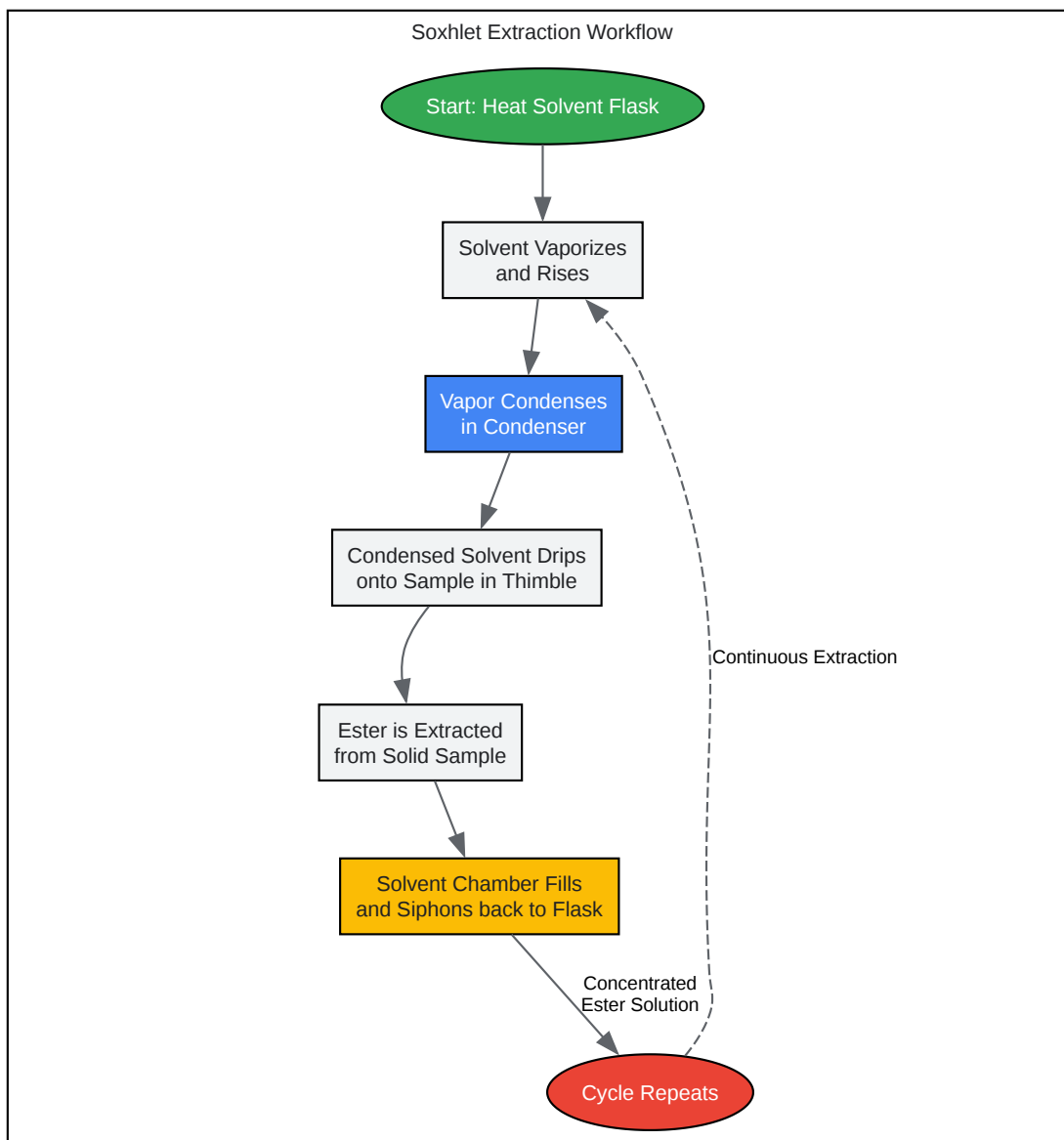
[Click to download full resolution via product page](#)

Caption: General workflow for determining the physical properties of a liquid ester sample.



[Click to download full resolution via product page](#)

Caption: Workflow for GC-MS, a technique to separate and identify volatile compounds like esters.^[21]^[22]



[Click to download full resolution via product page](#)

Caption: A workflow for isolating natural esters from a solid matrix using Soxhlet extraction.[23]
[24][25]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Butyl butyrate - Wikipedia [en.wikipedia.org]
- 2. ScenTree - Ethyl caproate (CAS N° 123-66-0) [scentree.co]
- 3. chemimpex.com [chemimpex.com]
- 4. chemimpex.com [chemimpex.com]
- 5. Ethyl Caproate [drugfuture.com]
- 6. druglead.com [druglead.com]
- 7. Propanoic acid, 1,2-dimethylpropyl ester | C₈H₁₆O₂ | CID 523712 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Hexanoic acid, ethyl ester [webbook.nist.gov]
- 9. Hexyl acetate - Wikipedia [en.wikipedia.org]
- 10. Butyl_butyrates [chemeurope.com]
- 11. Propyl propanoate - Wikipedia [en.wikipedia.org]
- 12. 142-92-7 CAS MSDS (Hexyl acetate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 13. HEXYL ACETATE — Maritime Integrated Decision Support Information System on Transport of Chemical Substances [midsis.rempec.org]
- 14. CAS Common Chemistry [commonchemistry.cas.org]
- 15. ethyl caproate [stenutz.eu]
- 16. DOSS [doss.turi.org]
- 17. propyl pentanoate [stenutz.eu]
- 18. chem.libretexts.org [chem.libretexts.org]
- 19. Video: Boiling Points - Concept [jove.com]

- [20. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes \[docbrown.info\]](#)
- [21. researchgate.net \[researchgate.net\]](#)
- [22. cires1.colorado.edu \[cires1.colorado.edu\]](#)
- [23. hielscher.com \[hielscher.com\]](#)
- [24. scribd.com \[scribd.com\]](#)
- [25. Soxhlet Extraction 101 | Soxhlet Extraction System \[bcluae.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of C₈H₁₆O₂ Esters]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1364131/docs#an-in-depth-technical-guide-to-the-physical-properties-of-c8h16o2-esters\]](https://www.benchchem.com/product/b1364131/docs#an-in-depth-technical-guide-to-the-physical-properties-of-c8h16o2-esters)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check